

The Vesadol Compound: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Vesadol
CAS No.: 78837-97-5
Cat. No.: B1200130

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Disclaimer: Publicly available scientific literature and databases do not contain information on a compound named "**Vesadol**." Therefore, this document uses Paclitaxel (Taxol), a well-documented natural product-derived anticancer agent, as a representative example to illustrate the requested format for a technical guide. All data, protocols, and pathways described herein pertain to Paclitaxel.

Introduction

Paclitaxel is a highly effective chemotherapeutic agent used in the treatment of various cancers, including ovarian, breast, lung, and pancreatic cancers. Originally isolated from the bark of the Pacific yew tree, *Taxus brevifolia*, its discovery and development represent a landmark in natural product drug discovery. This document provides a detailed overview of the discovery, mechanism of action, and key experimental data related to Paclitaxel.

Discovery and Origin

The discovery of Paclitaxel was the result of a large-scale screening program initiated by the National Cancer Institute (NCI) in the 1960s to identify potential anticancer agents from natural sources. In 1962, a crude extract from the bark of *Taxus brevifolia* demonstrated cytotoxic

activity. The active compound was isolated in 1967 by Monroe E. Wall and Mansukh C. Wani and was named Taxol (later genericized to Paclitaxel). Its complex chemical structure was not fully elucidated until 1971. Due to its low abundance in the Pacific yew and the challenges associated with its synthesis, the development of Paclitaxel for clinical use was a lengthy process.

Mechanism of Action

Paclitaxel's primary mechanism of action involves its interaction with tubulin, the protein subunit of microtubules. Unlike other microtubule-targeting agents that induce microtubule disassembly (e.g., vinca alkaloids), Paclitaxel stabilizes microtubules by promoting their assembly and preventing their depolymerization. This disruption of normal microtubule dynamics is crucial for various cellular processes, particularly mitosis. The stabilized microtubules lead to the formation of abnormal mitotic spindles, causing cell cycle arrest at the G2/M phase and ultimately inducing apoptosis (programmed cell death).

Quantitative Data

Table 1: In Vitro Cytotoxicity of Paclitaxel (IC50 Values)

Cell Line	Cancer Type	IC50 (nM)	Reference
A549	Lung Carcinoma	5.8	
HeLa	Cervical Cancer	4.2	
MCF-7	Breast Cancer	2.5	
OVCAR-3	Ovarian Cancer	7.1	

Table 2: Pharmacokinetic Properties of Paclitaxel

Parameter	Value	Unit
Bioavailability (IV)	100	%
Protein Binding	89-98	%
Volume of Distribution	180-450	L/m ²
Half-life (terminal)	3-52	hours
Clearance	12.2-23.8	L/h/m ²

Key Experimental Protocols

Isolation and Purification of Paclitaxel from *Taxus brevifolia*

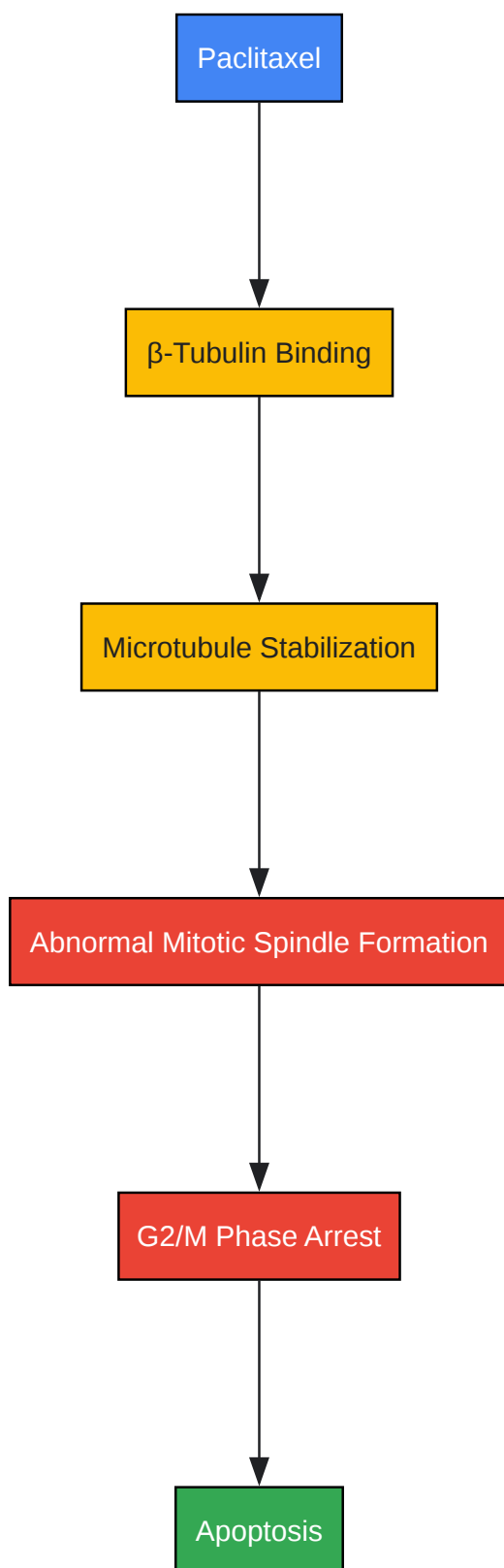
- **Extraction:** Dried, ground bark of *Taxus brevifolia* is extracted with methanol.
- **Partitioning:** The methanol extract is concentrated and then partitioned between water and dichloromethane. The active compounds, including Paclitaxel, move into the organic layer.
- **Chromatography:** The dichloromethane extract is subjected to multiple rounds of column chromatography (e.g., silica gel, Sephadex) using various solvent systems to separate Paclitaxel from other taxanes and impurities.
- **Crystallization:** The purified Paclitaxel is crystallized from a suitable solvent mixture (e.g., acetone-hexane) to yield the final product.

In Vitro Microtubule Assembly Assay

- **Tubulin Preparation:** Purified tubulin is prepared from bovine brain or purchased commercially.
- **Reaction Mixture:** A reaction mixture is prepared containing tubulin, GTP (guanosine triphosphate), and a buffer solution.
- **Treatment:** Paclitaxel (or a control vehicle) is added to the reaction mixture.

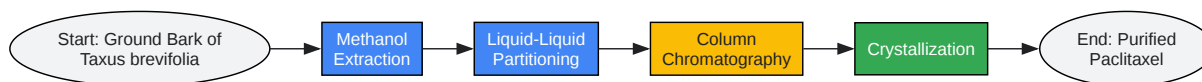
- **Monitoring Assembly:** Microtubule assembly is monitored by measuring the increase in turbidity (absorbance at 340 nm) over time at 37°C using a spectrophotometer. An increase in absorbance indicates microtubule polymerization.

Signaling Pathways and Workflows



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Caption: Paclitaxel's primary mechanism of action leading to apoptosis.



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Caption: Workflow for the isolation of Paclitaxel from its natural source.

- To cite this document: BenchChem. [The Vesadol Compound: A Comprehensive Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1200130/docs#the-vesadol-compound-a-comprehensive-technical-overview\]](https://www.benchchem.com/product/b1200130/docs#the-vesadol-compound-a-comprehensive-technical-overview)

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